

# Abiotic Degradation of Binapacryl: A Technical Guide to Hydrolysis and Photolysis Pathways

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## Compound of Interest

Compound Name: *Binapacryl*

Cat. No.: *B1667083*

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## Introduction

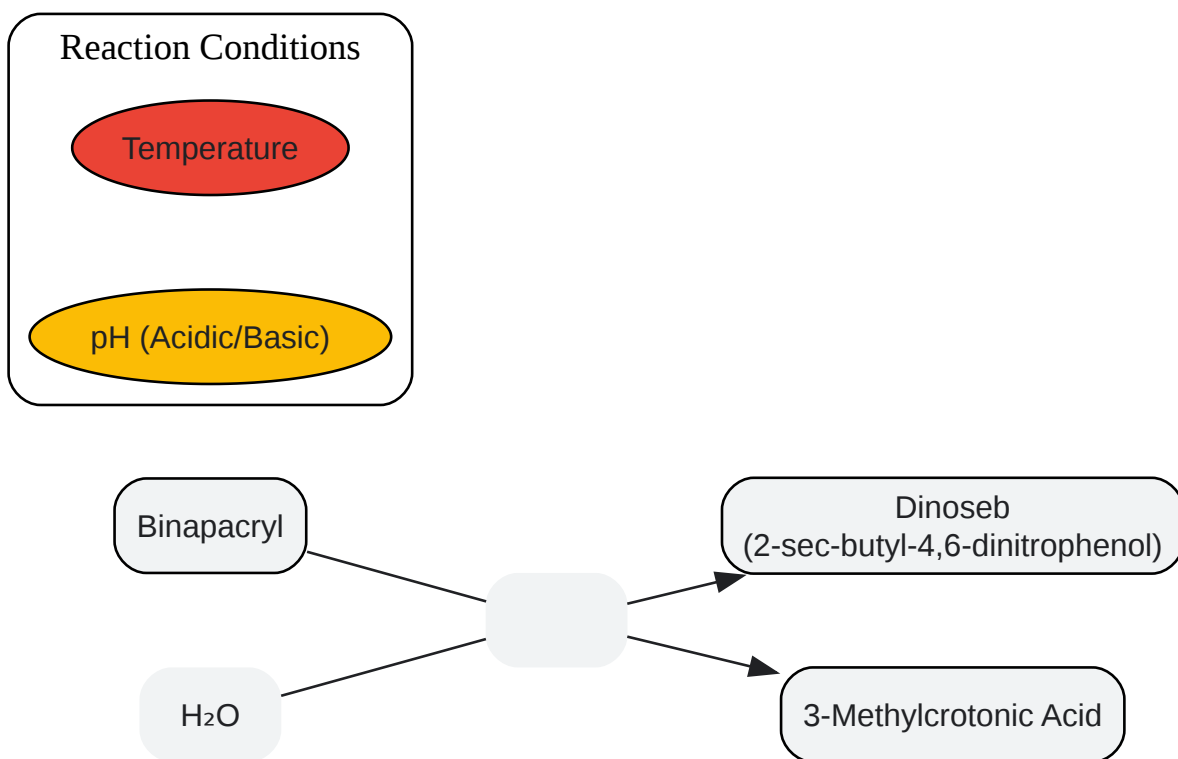
**Binapacryl**, a dinitrophenol ester, was formerly used as a fungicide and miticide. Understanding its environmental fate is crucial for assessing its potential impact and for the development of safer alternatives. This technical guide provides an in-depth overview of the abiotic degradation pathways of **Binapacryl**, specifically focusing on hydrolysis and photolysis. While quantitative kinetic data for **Binapacryl** is not extensively available in recent literature, this guide synthesizes established principles of pesticide degradation and available information to elucidate its expected behavior.

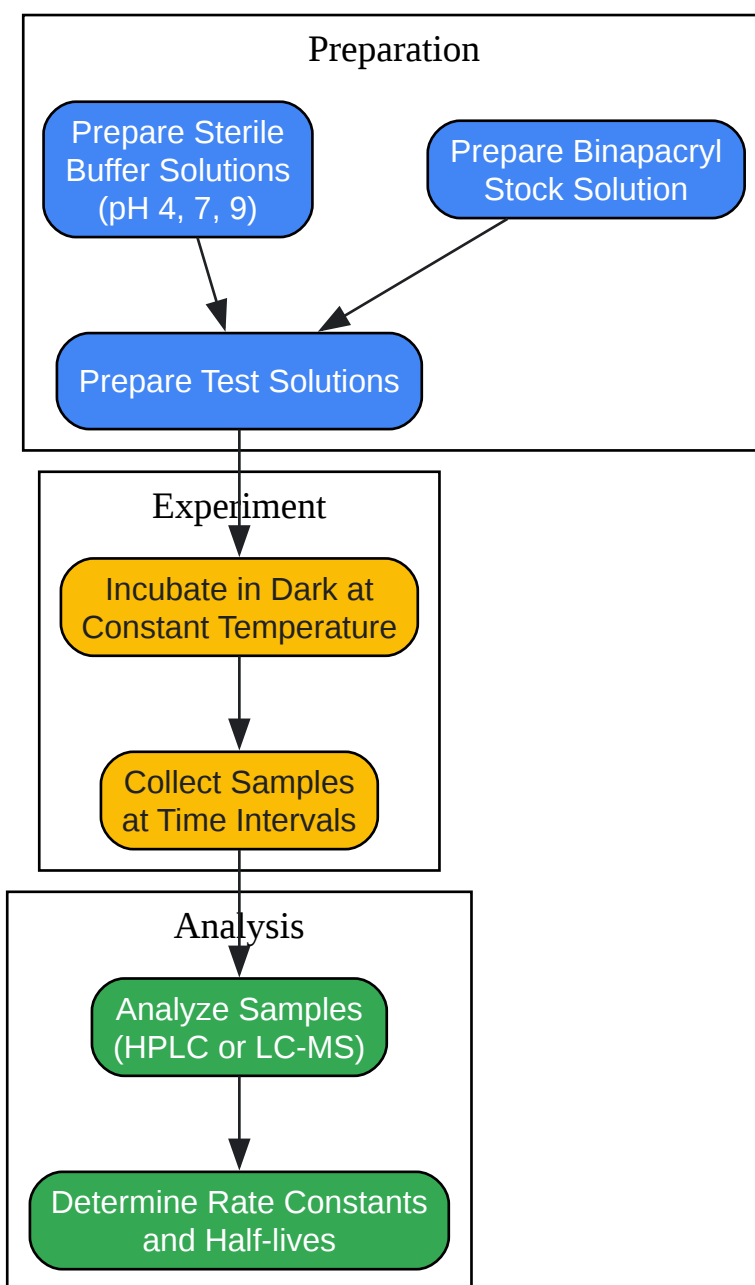
## Hydrolysis of Binapacryl

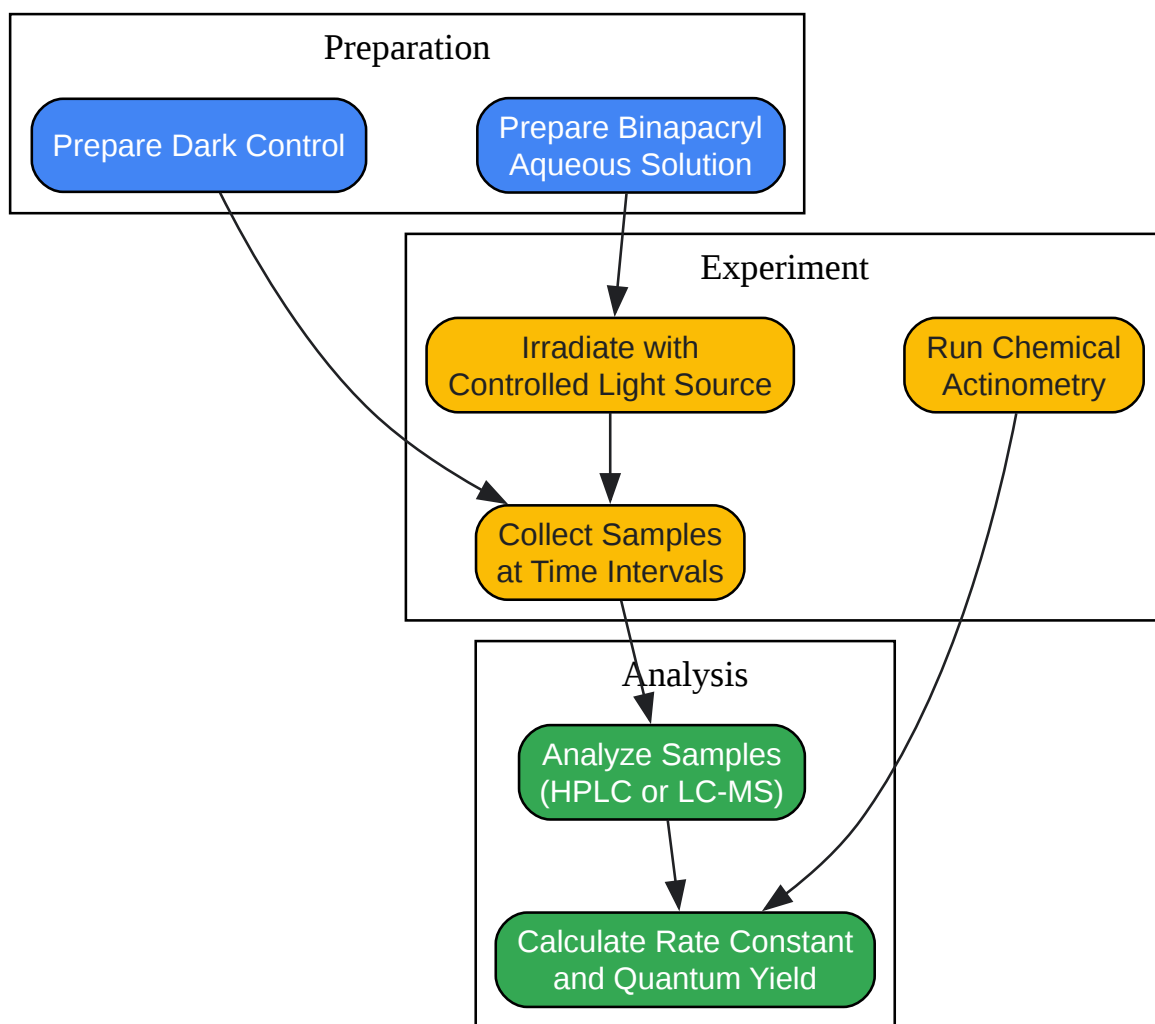
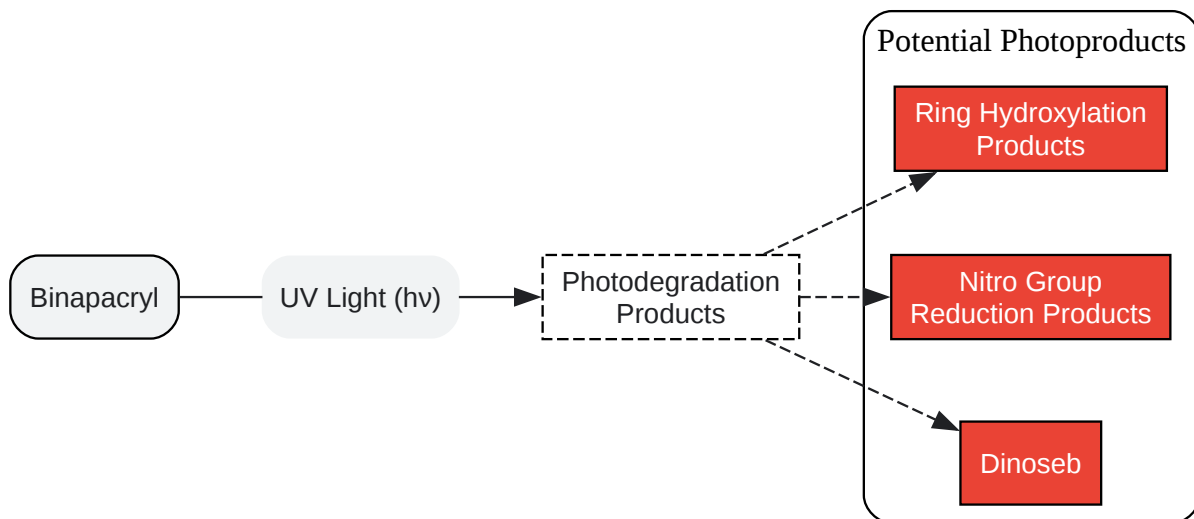
Hydrolysis is a primary abiotic degradation pathway for many pesticides, involving the reaction of the compound with water, leading to the cleavage of chemical bonds. For **Binapacryl**, which is an ester of dinoseb, hydrolysis results in the breaking of the ester linkage.

## Hydrolysis Pathway

The principal hydrolysis reaction for **Binapacryl** involves the cleavage of the ester bond, yielding 2-sec-butyl-4,6-dinitrophenol (dinoseb) and 3-methylcrotonic acid.<sup>[1]</sup> This reaction is significantly influenced by pH.







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## References

- 1. pic.int [pic.int]
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